

4-methylundecane storage conditions and stability

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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Chemical Profile and Storage Guidelines

The table below summarizes the core identification and basic storage information for **4-methylundecane**.

Property	Specification
Chemical Name	4-Methylundecane [1]
CAS Number	2980-69-0 [1]
Molecular Formula	C ₁₂ H ₂₆ [1]
Molecular Weight	170.34 g/mol [1]
Recommended Storage	2-8°C (Refrigerator) [1]
Appearance	Not specified [1]
Applications	Useful research chemical for organic synthesis and other chemical processes [1]

Troubleshooting and Researcher FAQs

Q1: What is the recommended storage condition for 4-methylundecane? The supplier-recommended storage condition for **4-methylundecane** is in a 2-8°C refrigerator [1]. Shipping is typically performed at ambient temperatures [1].

Q2: How stable is 4-methylundecane under different environmental stresses? Specific stability data for **4-methylundecane** (e.g., under hydrolytic, oxidative, thermal, or photolytic stress) is not available in the searched literature. The stability of a compound is highly specific to its molecular structure. In the absence of data, conducting forced degradation studies is necessary to determine its kinetic behavior and shelf-life [2].

Q3: What should I do if no stability data is available for my compound? When established stability data is lacking, you must generate it through a systematic **degradation kinetic study**. This involves stressing the compound under controlled conditions to predict its stability and identify critical factors affecting quality [2].

Experimental Protocol: Degradation Kinetics

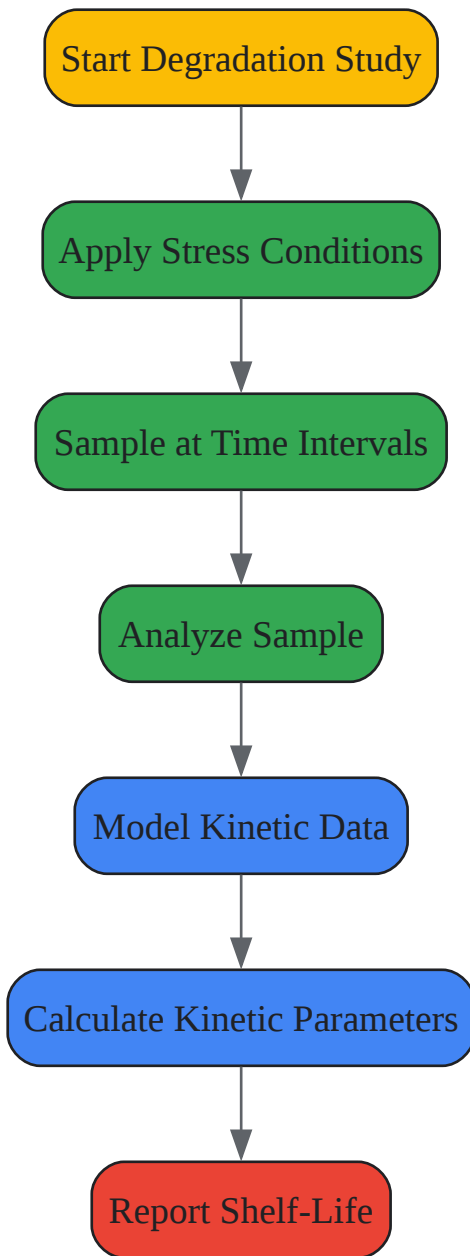
Since compound-specific data is unavailable, you can adapt this general protocol for degradation kinetic studies from pharmaceutical science to evaluate **4-methylundecane** stability [2].

Objective

To determine the degradation kinetics of **4-methylundecane** under various stress conditions (hydrolytic, oxidative, thermal, photolytic) and establish its shelf-life.

Methodology and Workflow

The following diagram outlines the core workflow for a systematic degradation kinetic study:



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Detailed Experimental Procedure

- **Stress Study Design:** Expose **4-methylundecane** solutions to different stress conditions [2].
 - **Acidic/Basic Hydrolysis:** Use HCl and NaOH solutions at various concentrations (e.g., 0.1-1 M).
 - **Oxidative Stress:** Use hydrogen peroxide solutions (e.g., 0.3%-3%).

- **Thermal Stress:** Expose solid and solution samples to elevated temperatures (e.g., 40°C, 60°C, 80°C).
- **Photolytic Stress:** Expose samples to UV and visible light following ICH guidelines.
- **Sampling:** Withdraw samples at predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24, 72 hours) from the stress conditions.
- **Analysis by GC-MS/FID:**
 - **Instrumentation:** Use a Gas Chromatography system coupled with a Mass Spectrometer (GC-MS) or Flame Ionization Detector (GC-FID). This is suitable for volatile organic compounds like **4-methylundecane** [3] [4].
 - **Quantification:** Monitor the decrease in the **4-methylundecane** peak area and the appearance of new degradation product peaks.
 - **Calibration:** Develop a validated calibration curve to quantify the concentration of **4-methylundecane** accurately.
- **Data Modeling and Kinetic Analysis:**
 - Plot the remaining concentration of **4-methylundecane** against time for each stress condition.
 - Fit the data to different kinetic models (zero-order, first-order, second-order) to determine the **order of reaction (n)** based on the best regression coefficient [2].
 - Use the appropriate rate equation to calculate the **degradation rate constant (k)**.

The table below shows the formulas for different reaction orders.

Order of Reaction	Rate Equation	Integrated Rate Law
Zero-Order	$\frac{d[A]}{dt} = -k_0$	$[A]_t = [A]_0 - k_0 t$
First-Order	$\frac{d[A]}{dt} = -k_1 [A]$	$\ln [A]_t = \ln [A]_0 - k_1 t$
Second-Order	$\frac{d[A]}{dt} = -k_2 [A]^2$	$\frac{1}{[A]_t} = \frac{1}{[A]_0} + k_2 t$

- **Shelf-Life Calculation:** Use the calculated rate constant (k) to determine the time taken for 10% degradation (t_{90}), which represents the shelf-life of the compound [2].
 - For a first-order reaction: $(t_{90} = \frac{0.105}{k_1})$

Important Considerations for Researchers

- **Analytical Technique:** For volatile compounds like **4-methylundecane**, **Gas Chromatography** is the recommended analytical method. Techniques like Headspace Solid-Phase Microextraction (HS-

SPME) or Dynamic Headspace Sampling (DHS) can be employed to efficiently capture and pre-concentrate volatile analytes from sample matrices [3] [4].

- **Data Integrity:** A well-designed degradation kinetic study is crucial for generating high-quality data that can reliably predict the shelf-life of a compound and inform optimal storage conditions [2].

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References

1. CAS No : 2980-69-0 | Product Name : 4-Methylundecane [pharmaffiliates.com]
2. Systematic strategies for degradation kinetic study of ... [jast-journal.springeropen.com]
3. Degree of maturity and dry-heat processing affect visual ... [sciencedirect.com]
4. An engineered culture vessel and flow system to improve ... [pmc.ncbi.nlm.nih.gov]

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